

# Personal protective equipment for handling 1-Allyl-4-(trifluoromethyl)benzene

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## Compound of Interest

Compound Name: 1-Allyl-4-(trifluoromethyl)benzene

Cat. No.: B156884

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## Essential Safety and Handling Guide for 1-Allyl-4-(trifluoromethyl)benzene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Allyl-4-(trifluoromethyl)benzene** (CAS No: 1813-97-4) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate potential hazards.

## Hazard Identification and Classification

**1-Allyl-4-(trifluoromethyl)benzene** is a flammable liquid and is harmful if swallowed.<sup>[1][2]</sup> It is crucial to handle this chemical with appropriate safety measures to prevent exposure and accidents.

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Flammable liquids	Category 3	Warning	H226: Flammable liquid and vapor[1]
Acute toxicity, oral	Category 4	Warning	H302: Harmful if swallowed[1][2]
Skin irritation	-	Warning	H315: Causes skin irritation
Eye irritation	-	Warning	H319: Causes serious eye irritation

## Physical and Chemical Properties

Property	Value
Molecular Formula	C10H9F3[1][3][4]
Molecular Weight	186.17 g/mol [1][2][3]
Form	Liquid[2]
Density	1.112 g/mL at 25 °C[2]
Flash Point	54.4 °C (129.9 °F)[2]
Boiling Point	176.3°C at 760 mmHg[3]
Refractive Index	n20/D 1.449[2]

## Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedures for handling **1-Allyl-4-(trifluoromethyl)benzene**.

### Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.

- **Storage:** Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[5] Keep the container tightly closed.[5] The designated storage area should be a flammables cabinet.
- **Grounding:** Ground and bond container and receiving equipment to prevent static discharges.[5]

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure.

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. [5]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[5] Avoid exposing open cuts or abraded skin.[6]
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood.[5][6] If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

## Handling and Experimental Use

- **Ventilation:** All handling and experiments must be conducted in a well-ventilated area, preferably a certified chemical fume hood, to avoid inhalation of vapors.[5][6]
- **Ignition Sources:** Keep away from all sources of ignition, including heat, sparks, and open flames.[5] Use non-sparking tools and explosion-proof equipment.[5]
- **Static Discharge:** Take precautionary measures against static discharge.[5]
- **Personal Hygiene:** Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in the work area.

## Spill Management

- Minor Spills:
  - Remove all ignition sources.[\[6\]](#)
  - Ventilate the area.
  - Wear appropriate PPE.
  - Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, dry sand).[\[6\]](#)
  - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Major Spills:
  - Evacuate the area immediately.
  - Alert emergency responders.[\[6\]](#)
  - Isolate the area and prevent entry.
  - Move upwind of the spill.[\[6\]](#)

## Disposal Plan

- Waste Collection: Collect all waste containing **1-Allyl-4-(trifluoromethyl)benzene** in a dedicated, properly labeled, and sealed container.
- Disposal Regulations: Dispose of the chemical waste in accordance with all local, state, and federal regulations. Do not mix with other waste streams unless explicitly permitted. Contact your institution's environmental health and safety (EHS) office for specific disposal procedures.

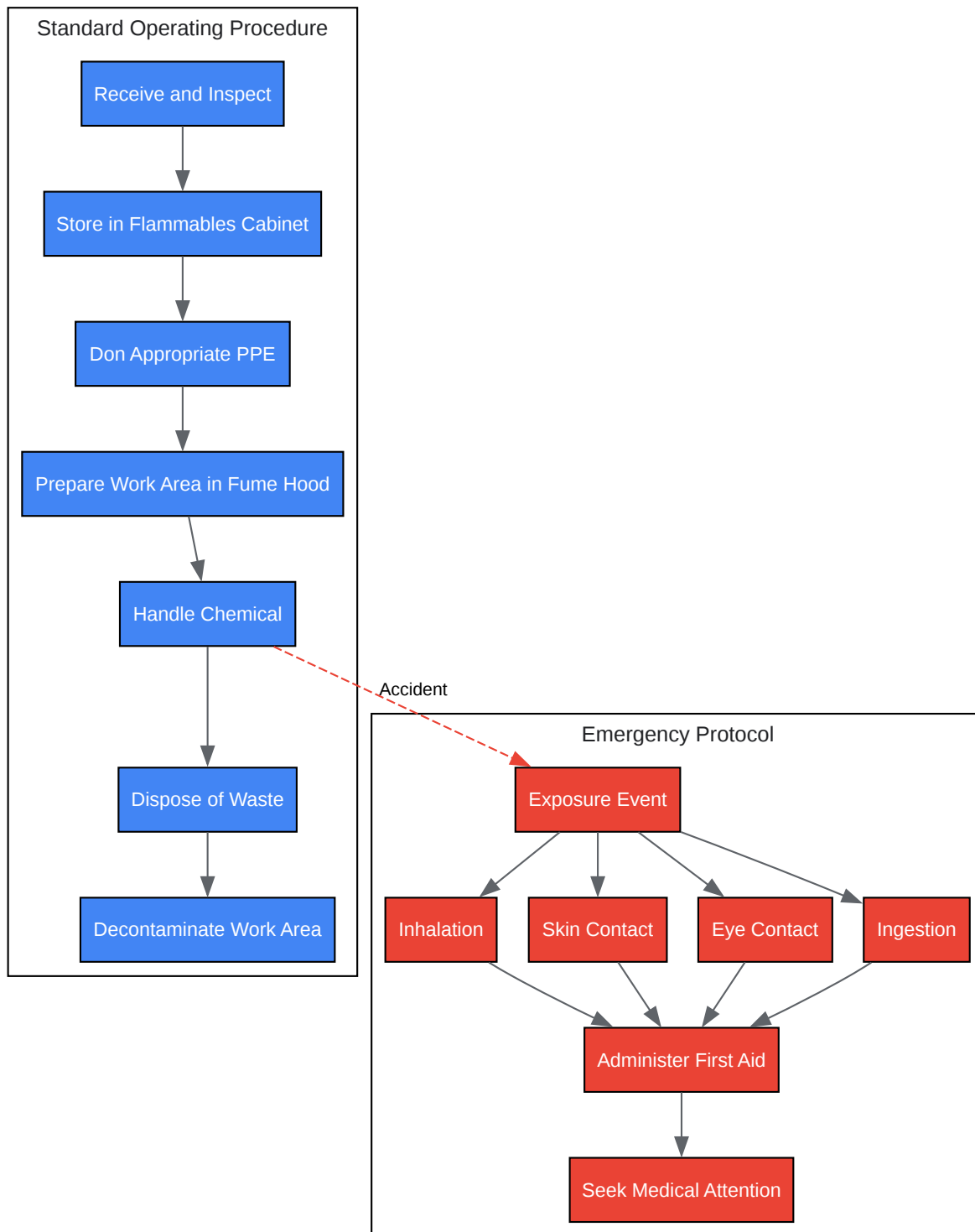
## Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air.[5][7] If breathing has stopped, provide artificial respiration.[5][7] Seek immediate medical attention.[7]
Skin Contact	Immediately remove all contaminated clothing. [6] Rinse the skin with plenty of soap and water. [7] If irritation persists, get medical attention.[7]
Eye Contact	Rinse cautiously with water for several minutes. [5] Remove contact lenses if present and easy to do.[5] Continue rinsing for at least 15 minutes.[5] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[8] If the person is conscious, give small quantities of water to drink.[9] Seek immediate medical attention.[7]

## Workflow and Emergency Protocol Diagram

The following diagram illustrates the standard workflow for handling **1-Allyl-4-(trifluoromethyl)benzene** and the immediate actions to take in an emergency.



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